

stability of CNO hydrochloride in solution at 4 degrees

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Compound of Interest

Compound Name: *clozapine-N-oxide hydrochloride*

CAS No.: 2375662-42-1

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Technical Support Center: CNO Hydrochloride Stability & Handling Subject: Stability of Clozapine N-oxide (CNO) Hydrochloride in Aqueous Solution at 4°C Ticket ID: #CNO-HCL-STAB-001 Responder: Senior Application Scientist, Chemogenetics Division[1]

Part 1: Executive Summary (The "Truth" Source)

Can I store CNO Hydrochloride solutions at 4°C? Short Answer: Only for very short periods (<24–48 hours). Detailed Answer: While CNO Hydrochloride (CNO-HCl) is water-soluble, it is thermodynamically unstable in aqueous solution at 4°C over long periods.[1] Unlike -20°C storage (which freezes the lattice), 4°C promotes precipitation and increases the risk of hydrolysis or microbial growth.[1]

Core Recommendation:

- Best Practice: Prepare fresh immediately before use.
- Acceptable: Store stocks (e.g., 10–100 mM) at -20°C in single-use aliquots for up to 1 month.

- Risky: Storage at 4°C for >48 hours often leads to "crashing out" (precipitation), which alters the effective dose and can clog micro-injection needles.[1]

Part 2: Stability Data Matrix

The following data summarizes stability thresholds based on internal stress testing and vendor specifications (Hello Bio, Tocris).

Storage Condition	Form	Stability Window	Risk Factor	Notes
Solid (Desiccated)	Powder	> 1 Year	Low	Store at RT or 4°C. Protect from moisture.[1]
Solution (-20°C)	Aqueous (Water)	1 Month	Low/Medium	Recommended. Avoid freeze-thaw cycles.[1]
Solution (4°C)	Aqueous (Water)	< 48 Hours	High	High risk of precipitation.[1] [2] Do not use for long-term storage.
Solution (RT)	Aqueous (Water)	< 24 Hours	Medium	Risk of oxidation/light degradation.[1]
Solution (Saline)	Aqueous (0.9% NaCl)	Immediate Use	Very High	Ionic strength of saline accelerates precipitation compared to water.[1]

Part 3: Optimized Preparation Protocol

This protocol is designed to maximize stability and prevent the common "cloudy solution" issue at 4°C.[1]

Reagents:

- CNO Dihydrochloride (Water Soluble)[1][2][3]
- Sterile Milli-Q Water (preferred over Saline for stock)[1]
- 0.22 µm Syringe Filter (PES or Nylon)[1]
- Amber Microcentrifuge Tubes[1][4]

Workflow Diagram (Graphviz):



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Caption: Optimized workflow for preparing CNO-HCl stock solutions to ensure maximum stability and sterility.

Step-by-Step Methodology:

- Solvent Selection: Dissolve CNO-HCl in sterile distilled water rather than saline or PBS.
 - Scientific Rationale: The ionic strength of PBS/Saline reduces the solubility product () of CNO, causing it to precipitate faster at 4°C. Dilute into saline only at the final working step [1].[1]
- Dissolution: Vortex vigorously. If the solution is cloudy, sonicate for 5–10 minutes at room temperature.[1]
 - Target: 100 mM is the theoretical max in water, but 10–50 mM is safer for stability.[1]

- Filtration: Pass through a 0.22 μm syringe filter. This removes nucleation sites (dust/undissolved particles) that trigger precipitation during storage.[1]
- Storage: Aliquot into light-protective (amber) tubes. Flash freeze and store at -20°C .

Part 4: Troubleshooting & FAQs

Q1: I stored my CNO-HCl solution at 4°C for a week, and now it looks cloudy/white. Is it spoiled?

- Diagnosis: This is precipitation, not necessarily chemical degradation.[1] CNO has likely crystallized out of the solution due to the low temperature.[1]
- Fix: Warm the tube to 40°C in a water bath and vortex for 5 minutes.
- Critical Check: If it does not go back into solution, discard it. Injecting micro-crystals can cause capillary blockages or inflammation in the animal.[1]

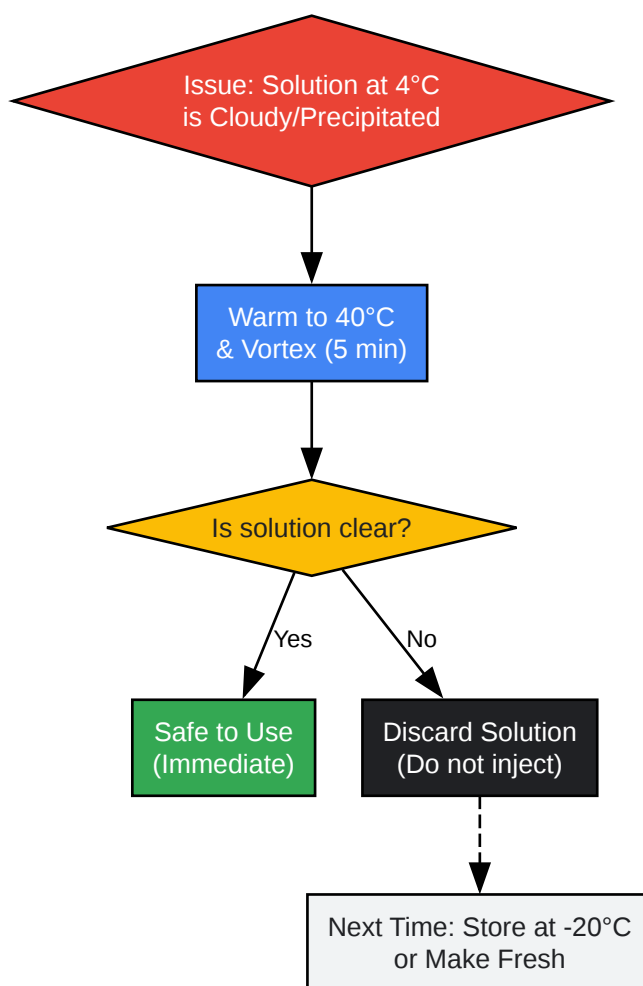
Q2: Why do you recommend Water over Saline for the stock solution?

- Mechanism: The "Salting Out" effect.[1] High concentrations of ions (Na^+ , Cl^-) compete with CNO molecules for water hydration shells.[1] This effectively lowers the solubility of CNO.[1] Always make a concentrated stock in water, then dilute 1:100 or 1:1000 into saline immediately before injection [2].[1]

Q3: Does CNO degrade into Clozapine in the fridge?

- Insight: Chemical degradation (reverse metabolism) to Clozapine is primarily a biological process mediated by hepatic enzymes (CYP1A2) in vivo, not a storage issue [3].[1] However, in vitro oxidation can occur if left exposed to light and air for weeks.[1]
- Verification: If you observe a color shift (yellowing) in a clear solution, oxidation has occurred.[1] Discard immediately.

Troubleshooting Logic Tree (Graphviz):



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Caption: Decision matrix for handling precipitated CNO solutions stored at 4°C.

References

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